

Proper Disposal of Geranyl Butyrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Geranyl butyrate

Cat. No.: B1671448

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For researchers and scientists in drug development, the safe handling and disposal of chemical compounds are paramount. This guide provides essential safety and logistical information for the proper disposal of **geranyl butyrate**, ensuring the protection of personnel and the environment.

Geranyl butyrate is a combustible liquid that can cause skin and eye irritation.^{[1][2]} Adherence to proper disposal protocols is crucial to mitigate these risks and ensure regulatory compliance.

Safety and Handling Data

The following table summarizes key quantitative data for **geranyl butyrate**, crucial for assessing risk and implementing appropriate safety measures.

Property	Value	Source
Acute Dermal LD50	> 5000 mg/kg	Vigon, 2018
Molecular Formula	C ₁₄ H ₂₄ O ₂	CDH, N.D.
Molecular Weight	224.34 g/mol	CDH, N.D.
Vapor Pressure	0.0007 kPa (at 25 °C / 77 °F)	Vigon, 2018

Personal Protective Equipment (PPE)

When handling **geranyl butyrate**, especially during disposal procedures, it is essential to use appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation of vapors.

- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved standards.[2][3]
- Skin Protection: Chemically resistant gloves, such as nitrile rubber (0.2mm), are recommended.[3] Lab coats should be worn to protect clothing and skin.[4]
- Respiratory Protection: In case of insufficient ventilation, use a properly fitted, air-purifying or air-fed respirator.[3][4]

Spill and Emergency Procedures

In the event of a spill, immediate action is necessary to contain the substance and prevent environmental contamination.

- Evacuate and Ventilate: Remove all personnel from the affected area and ensure adequate ventilation.[2][3]
- Eliminate Ignition Sources: Remove all sources of ignition from the immediate area.[1]
- Containment: Dike the spilled material to prevent it from entering drains, sewers, or waterways.[1][2]
- Cleanup: Absorb the spill with an inert material such as sand, diatomaceous earth, or commercial sorbents.[2] Place the absorbed material into a suitable, closed container for disposal.[2]

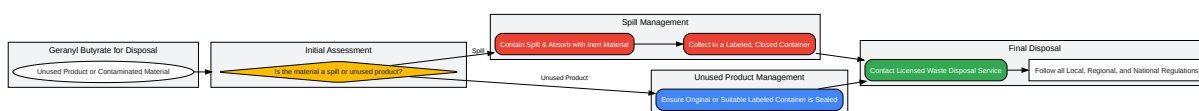
Disposal Protocol

The disposal of **geranyl butyrate** and its containers must be handled as hazardous waste and conducted in accordance with all local, regional, and national regulations.

- Waste Collection: Collect unused **geranyl butyrate** and any contaminated materials (e.g., absorbents from a spill) in a suitable, closed, and properly labeled container.

- Licensed Disposal Service: Do not dispose of **geranyl butyrate** with general refuse or pour it down the drain.[4] Contact a licensed professional waste disposal service to arrange for the collection and disposal of the chemical waste.[2]
- Container Disposal: Empty containers may retain product residue and should be treated as hazardous waste.[1] They should be taken to an approved waste handling site for recycling or disposal.[1] Do not reuse empty containers.[1]

The following workflow diagram illustrates the decision-making process for the proper disposal of **geranyl butyrate**.



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Caption: Workflow for the proper disposal of **geranyl butyrate**.

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- To cite this document: BenchChem. [Proper Disposal of Geranyl Butyrate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671448#geranyl-butyrate-proper-disposal-procedures]

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